Application Note: Precision Quantification of Propylamine in Toxicology & Impurity Screening

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Compound of Interest

Compound Name:	*N-Propyl-3,3,3-D3-amine hcl*
CAS No.:	*478702-86-2*
Cat. No.:	*B1380643*

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Internal Standard Protocol using **N-Propyl-3,3,3-D3-amine HCl**

Abstract

This application note details a validated protocol for the quantification of Propylamine (1-Aminopropane) in pharmaceutical and biological matrices using **N-Propyl-3,3,3-D3-amine HCl** as a stable isotope-labeled internal standard (SIL-IS). As regulatory scrutiny on N-Nitrosamine impurities (e.g., NDPA) intensifies, monitoring amine precursors has become a critical toxicology requirement under ICH M7 and FDA guidance.[1] This guide addresses the analytical challenges of low-molecular-weight amines—specifically poor retention and ionization—by employing a Dansyl Chloride derivatization workflow coupled with LC-MS/MS.[1] The use of the D3-isotopologue ensures precise correction for matrix effects and derivatization efficiency.[1]

Introduction & Regulatory Context[2][3][4][5][6][7][8]

Propylamine is a primary aliphatic amine and a direct precursor to N-Nitrosodipropylamine (NDPA), a potent carcinogen.[1] In the wake of the "sartan" and "ranitidine" impurity crises, regulatory bodies (FDA, EMA) have mandated rigorous screening not only for nitrosamines but

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also for the secondary and primary amines that generate them during drug manufacturing and storage.[1]

Why N-Propyl-3,3,3-D3-amine HCl?

Quantifying native propylamine is difficult due to its high polarity (logP ~0.[1]48) and lack of chromophores.[1] While external calibration is possible, it fails to account for the variable efficiency of the derivatization reaction required for LC-MS sensitivity.[1]

N-Propyl-3,3,3-D3-amine HCl (CAS: 24300-22-9 for free base equivalent) serves as the ideal Internal Standard (IS) for three reasons:

- Co-Elution: It co-elutes with the analyte, experiencing the exact same matrix suppression/enhancement in the electrospray source.[1]
- Reaction Mimicry: The deuterium label is located on the terminal methyl group (

  ), far from the reactive amine center.[1] This minimizes the Kinetic Isotope Effect (KIE), ensuring the IS derivatizes at the same rate as the target analyte.[1]
- Mass Shift: It provides a +3 Da mass shift, sufficient to separate from the native analyte (M+0) while remaining within the transmission window of the quadrupole.[1]

Technical Principle: Isotope Dilution Mass Spectrometry (IDMS)

The core principle relies on Isotope Dilution.[1] A known amount of N-Propyl-3,3,3-D3-amine is spiked into the sample before any manipulation.[1] Both the native propylamine and the D3-variant undergo derivatization with Dansyl Chloride (Dns-Cl).[1]

The derivatization serves two purposes:

- Retentivity: Adds a hydrophobic naphthyl group, allowing retention on standard C18 columns.[1]
- Ionization: The dimethylamino moiety on the dansyl group provides a strong protonation site, enhancing ESI+ response by 10-100x compared to the free amine.[1]

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Reaction Scheme

[1]

Experimental Protocol

Materials & Reagents[1][3]

- Analyte: Propylamine (Sigma-Aldrich).[1]
- Internal Standard: **N-Propyl-3,3,3-D3-amine HCl** (CDN Isotopes or equivalent).[1]
- Derivatizing Agent: Dansyl Chloride (5 mg/mL in Acetone).[1]
- Buffer: 0.1 M Sodium Bicarbonate (

  ), pH 10.0.
- Mobile Phases:
  - A: 0.1% Formic Acid in Water.[1]
  - B: 0.1% Formic Acid in Acetonitrile.[1]

Standard Preparation

- Stock Solution (IS): Dissolve **N-Propyl-3,3,3-D3-amine HCl** in Methanol to 1 mg/mL.
- Working IS Solution: Dilute Stock to 1 µg/mL in water.
- Calibration Standards: Prepare Propylamine standards (1–1000 ng/mL) in the matched matrix (e.g., blank plasma or dissolved drug vehicle).

Sample Preparation Workflow

Note: This workflow applies to both bioanalysis (plasma/urine) and pharmaceutical impurity screening.[1]

- Aliquot: Transfer 100 µL of sample (or Standard) to a reaction vial.
- Spike IS: Add 10 µL of Working IS Solution (1 µg/mL). Vortex.

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- Buffer: Add 100 µL of 0.1 M Sodium Bicarbonate (pH 10).
- Derivatize: Add 100 µL of Dansyl Chloride solution.
  - Critical Step: Seal vial tightly and incubate at 60°C for 15 minutes.
- Quench: Add 50 µL of 0.1 M Ammonium Hydroxide to consume excess reagent.
- Centrifuge: 10,000 x g for 5 minutes (if precipitate forms).
- Transfer: Move supernatant to LC vial for injection.

LC-MS/MS Conditions

Parameter	Setting
System	UHPLC coupled to Triple Quadrupole MS (e.g., Agilent 6470 / Sciex 6500)
Column	C18 Rapid Resolution (2.1 x 50 mm, 1.8 µm)
Flow Rate	0.4 mL/min
Column Temp	40°C
Injection Vol	5 µL
Ionization	ESI Positive (ESI+)
Capillary Voltage	3500 V

Gradient Profile:

- 0.0 min: 30% B
- 5.0 min: 95% B
- 6.0 min: 95% B
- 6.1 min: 30% B (Re-equilibration)

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MRM Transitions

The Dansyl derivative adds approx. 233 Da to the amine mass.[1]

- Propylamine (MW 59): Derivative MW ≈ 292.[1]
- D3-Propylamine (MW 62): Derivative MW ≈ 295.[1]

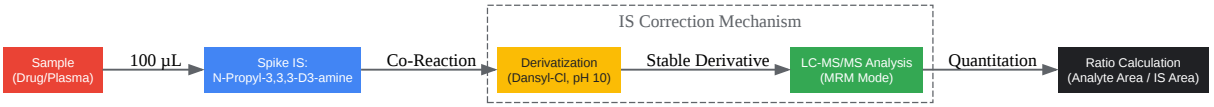
Compound	Precursor (m/z)	Product (m/z)	Collision Energy (V)	Role
Propylamine-Dns	293.1	170.1	25	Quantifier
Propylamine-Dns	293.1	156.0	30	Qualifier
Propylamine-D3-Dns	296.1	170.1	25	Internal Standard

Note: The product ion 170.1 corresponds to the dimethylaminonaphthalene moiety common to both, but the precursor selection ensures specificity.[1]

Visualized Workflows

Analytical Logic Flow

The following diagram illustrates the critical path from sample intake to data generation, highlighting where the D3-IS corrects for error.



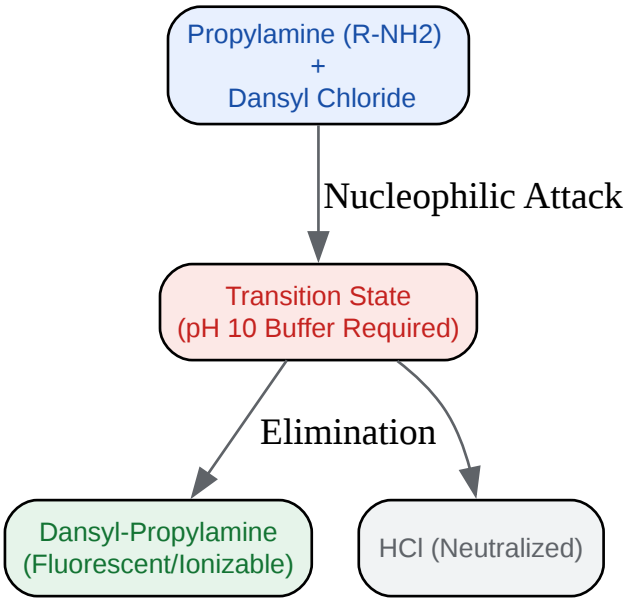
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Caption: Workflow demonstrating the co-processing of Analyte and D3-IS. The IS corrects for variations in derivatization yield and matrix-induced ionization suppression.

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Reaction Mechanism

Understanding the derivatization is vital for troubleshooting low sensitivity.[1]



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Caption: Chemical derivatization pathway. High pH is essential to keep the amine deprotonated (nucleophilic) for the reaction to proceed.[1]

Scientific Integrity & Validation (E-E-A-T)

Cross-Talk & Isotopic Purity

A common pitfall in using D3 analogs is Isotopic Cross-talk.[1]

- The Risk: If the D3 standard contains significant D0 (native) impurity, it will contribute to the analyte signal, causing false positives.[1]
- The Solution: Use N-Propyl-3,3,3-D3-amine with >99 atom % D.[1][2][3]
- Verification: Inject a "Blank + IS" sample.[1] The response in the native Propylamine channel (293.1 -> 170.[1]1) must be <20% of the LLOQ (Lower Limit of Quantitation).[1]

Matrix Effects

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In complex toxicological matrices (e.g., urine), ion suppression can reduce signal by >50%.[1]

- Validation Step: Calculate the Matrix Factor (MF).[1]

  [1]

- Because the D3-IS co-elutes with the analyte, their MFs should be identical.[1] If the IS-normalized MF is between 0.85 and 1.15, the method is valid despite suppression.[1]

Stability

The Dansyl derivative is stable for 48 hours in the autosampler at 4°C. However, the underivatized Propylamine is volatile.[1] Always cap samples immediately and perform derivatization within 2 hours of IS spiking.

Summary of Key Specifications

Feature	Specification
Target Analyte	Propylamine (CAS: 107-10-8)
Internal Standard	N-Propyl-3,3,3-D3-amine HCl
Detection Limit (LOD)	0.5 ng/mL (Matrix dependent)
Linearity (R^2)	> 0.995 (Range: 1–1000 ng/mL)
Precision (CV%)	< 15% (intra/inter-day)
Accuracy	85 – 115%

References

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